

Synonyms for 3-Chloro-2-methylaniline

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Compound of Interest

Compound Name: 3-Chloro-2-methylaniline

Cat. No.: B042847

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An In-depth Technical Guide to the Synonyms and Identification of 3-Chloro-2-methylaniline

For researchers, scientists, and professionals in drug development, precise identification of chemical compounds is paramount. This guide provides a comprehensive overview of the synonyms, identifiers, and key properties of **3-Chloro-2-methylaniline**, a crucial intermediate in the synthesis of various dyes and pharmaceutical agents.

Nomenclature and Identification

3-Chloro-2-methylaniline is systematically known by its IUPAC name, **3-chloro-2-methylaniline**.^[1] However, in literature, patents, and commercial listings, it is referred to by a variety of synonyms. Understanding these alternative names is essential for exhaustive literature searches and accurate procurement.

The primary identifiers for this compound are its CAS Number, 87-60-5, and its chemical formula, C₇H₈ClN.^{[2][3]} These identifiers provide an unambiguous way to reference the compound across different databases and suppliers.

Synonyms and Alternative Names

The following table summarizes the most common synonyms for **3-Chloro-2-methylaniline**.

Synonym Type	Synonym
Systematic & Common Names	3-Chloro-o-toluidine[1][3][4]
2-Amino-6-chlorotoluene[3][4]	
2-Methyl-3-chloroaniline[3][5]	
3-Chloro-2-methylbenzenamine[3][6]	
3-Chloro-2-methylphenylamine[1][3]	
6-Chloro-2-aminotoluene[1][3]	
1-Amino-2-methyl-3-chlorobenzene[3][5]	
6-Chloro-2-amino-1-methylbenzene[3][5]	
o-Methyl-m-chloroaniline[1][3]	
Trade & Other Names	Scarlet TR Base[1][3]
Fast Scarlet TR Base[1][3]	
Azoic Diazo Component 46[1]	
NSC 6184[1][3]	

Chemical Identifiers

A comprehensive list of chemical identifiers is crucial for database searches and regulatory compliance.

Identifier	Value
CAS Number	87-60-5[1][2][4]
EC Number	201-756-6[1]
PubChem CID	6894[1]
MDL Number	MFCD00007766
Beilstein Registry Number	471697
UNII	QG8LP81715[1]
InChI	InChI=1S/C7H8ClN/c1-5-6(8)3-2-4-7(5)9/h2-4H,9H2,1H3[1]
InChIKey	ZUVPLKVDZNDZCM-UHFFFAOYSA-N[1]
SMILES	<chem>CC1=C(C=CC=C1Cl)N</chem> [1]

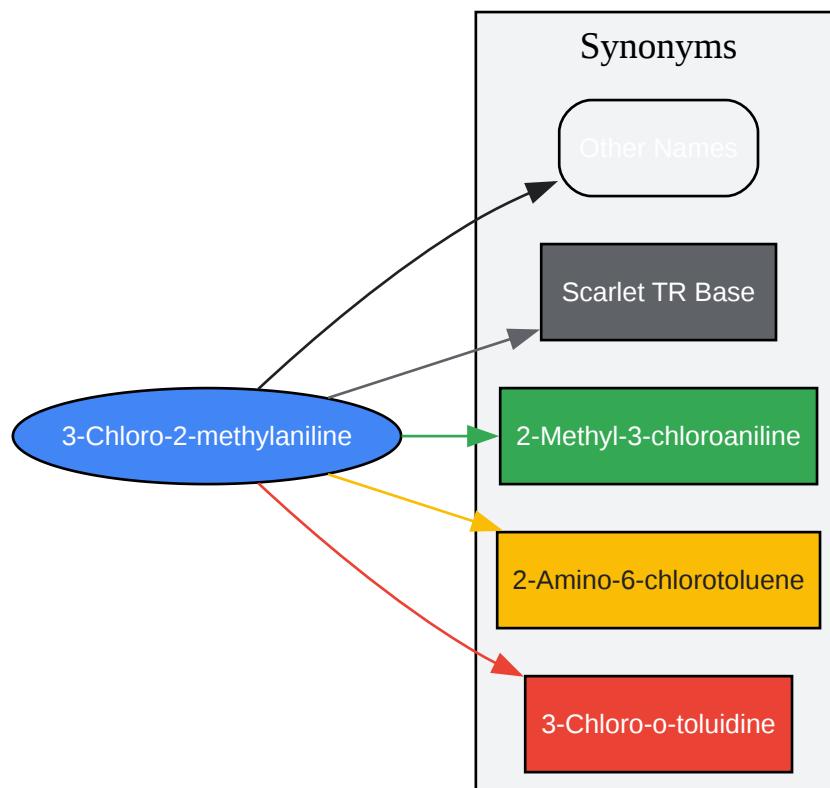
Physicochemical Properties

A summary of key quantitative data for **3-Chloro-2-methylaniline** is presented below. These properties are essential for designing experimental protocols and for safety assessments.

Property	Value
Molecular Weight	141.60 g/mol [1][2]
Appearance	Colorless to brown clear liquid[4]
Melting Point	2 °C[6][7]
Boiling Point	115-117 °C at 10 mmHg[7]
Density	1.185 g/mL at 25 °C[7]
Refractive Index	n _{20/D} 1.588[7]

Logical Relationship of Synonyms

The following diagram illustrates the relationship between the primary IUPAC name and its various synonyms, highlighting the interchangeable nature of the nomenclature.



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Caption: Relationship between the primary name and common synonyms.

Applications and Experimental Use

3-Chloro-2-methylaniline serves as a vital intermediate in the chemical industry. It is primarily used in the synthesis of azo dyes.[1] For instance, it is a precursor for dyeing cotton, viscose, silk, and nylon.[7] In the agrochemical sector, it is used in the production of herbicides. Furthermore, its role as a versatile organic building block extends to the synthesis of various pharmaceutical compounds and therapeutic agents.[6]

Note on Experimental Protocols: This guide focuses on the synonyms and identifiers of **3-Chloro-2-methylaniline**. Detailed experimental protocols for its synthesis or use in specific applications can be found in the relevant scientific literature and patents by searching the various synonyms and identifiers provided.

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